Application Notes: The Role of Neodymium-146 in Geological Dating

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Compound of Interest	
Compound Name:	*Neodymium-146*
CAS No.:	*15411-67-3*
Cat. No.:	*B095460*

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Introduction

While **Neodymium-146** (^{146}Nd) is not a radiogenic isotope and therefore not directly used for dating geological materials, it plays a critical and indispensable role in the Samarium-Neodymium (Sm-Nd) geochronological system. This system is a powerful tool for dating ancient rocks and meteorites and for tracing the geochemical evolution of the Earth's mantle and crust.[1][2][3] The utility of ^{146}Nd lies in its stability and known isotopic abundance, which allows it to be used as a reference isotope to correct for mass fractionation during mass spectrometric analysis. This correction is essential for obtaining the high-precision measurements of the radiogenic $^{143}Nd/^{144}Nd$ ratio required for accurate age determination.

Principle of the Sm-Nd Dating Method

The Sm-Nd dating method is based on the alpha decay of the long-lived samarium isotope, ^{147}Sm, to the stable neodymium isotope, ^{143}Nd.[3] The decay equation is as follows:

$^{147}Sm \rightarrow {}^{143}Nd + \alpha$ (alpha particle)

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The extremely long half-life of ^{147}Sm, approximately 106 billion years, makes this system particularly suitable for dating very old geological formations, including Precambrian rocks and meteorites.[2][4] The age of a rock or mineral can be determined by measuring the present-day concentrations of ^{147}Sm and ^{143}Nd.

The fundamental equation for Sm-Nd dating is:

$(^{143}Nd/^{144}Nd)_{present} = (^{143}Nd/^{144}Nd)_{initial} + (^{147}Sm/^{144}Nd)_{present} * (e\lambda t - 1)$

Where:

- $(^{143}Nd/^{144}Nd)_{present}$ is the measured ratio in the sample today.
- $(^{143}Nd/^{144}Nd)_{initial}$ is the ratio at the time the rock formed (t=0).
- $(^{147}Sm/^{144}Nd)_{present}$ is the measured parent/stable isotope ratio in the sample today.
- λ is the decay constant of ^{147}Sm.
- t is the age of the sample.

In this equation, the isotope ^{144}Nd is used for normalization because it is a stable, non-radiogenic neodymium isotope of reasonable abundance.[2][3]

The Role of **Neodymium-146** in Mass Spectrometry

During analysis by Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS), isotopes are separated based on their mass-to-charge ratio. However, instrumental effects can cause a predictable bias, known as mass fractionation, where lighter isotopes are measured more efficiently than heavier isotopes. To obtain accurate isotopic ratios, this fractionation must be corrected.

This is where ^{146}Nd becomes crucial. Since ^{146}Nd and ^{144}Nd are both stable and non-radiogenic, their ratio in nature is constant. The internationally accepted value for the $^{146}Nd/^{144}Nd$ ratio is approximately 0.7219.[5] By measuring the $^{146}Nd/^{144}Nd$ ratio in the sample and comparing it to the true value, a correction factor can be calculated and applied to the

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measured $^{143}Nd/^{144}Nd$ ratio. This normalization ensures the high precision and accuracy required for geochronology.[5]

Applications

The Sm-Nd isotopic system is a cornerstone of geochemistry with several key applications:

- Dating Ancient Rocks: It is highly effective for determining the crystallization ages of ancient igneous and metamorphic rocks, especially those older than a billion years.[1][2] It has been used to date some of the oldest known rocks on Earth, such as the Acasta Gneiss Complex.[1]
- Petrogenetic Tracing: Because Sm and Nd are rare earth elements (REEs), their behavior during geological processes like partial melting and fractional crystallization is well understood.[3][6] Nd isotope ratios provide a "fingerprint" of the source material from which a magma was derived, helping to distinguish between materials formed from the Earth's mantle versus the crust.[3]
- Crustal and Mantle Evolution: The method allows geochemists to model the formation age of continental crust and understand the long-term chemical evolution of the Earth's mantle.[3][7]
- Meteorite and Planetary Science: Sm-Nd dating is vital for determining the ages of meteorites and lunar samples, providing insights into the early history and evolution of the solar system.[2][7]

Quantitative Data for the Sm-Nd System

The following table summarizes the essential quantitative data used in Sm-Nd geochronology.

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Parameter	Value	Reference(s)
**Half-life of ^{147}Sm ($T_{1/2}$) **	1.06 x 10^{11} years	[4][8]
Decay Constant of ^{147}Sm (λ)	6.54 x 10^{-12} a^{-1}	[7]
Natural Isotopic Abundance of ^{147}Sm	~15.0%	[9]
Natural Isotopic Abundance of ^{143}Nd	~12.2%	[2]
Natural Isotopic Abundance of ^{144}Nd	~23.8%	[2]
Natural Isotopic Abundance of ^{146}Nd	~17.2%	[2]
Standard $^{146}Nd/^{144}Nd$ Ratio (for normalization)	0.7219	[5]
CHUR $^{143}Nd/^{144}Nd$ (present day)	~0.512638	[3]
CHUR $^{147}Sm/^{144}Nd$ (present day)	~0.1967	[3]
Depleted Mantle $^{143}Nd/^{144}Nd$ (present day)	~0.51315	[10]
Depleted Mantle $^{147}Sm/^{144}Nd$ (present day)	~0.2136	[10]

CHUR: Chondritic Uniform Reservoir, a model representing the primitive, undifferentiated Earth.

Experimental Protocols

The following is a generalized protocol for Sm-Nd isotopic analysis of geological samples. Specific details may vary between laboratories.

1. Sample Preparation and Dissolution

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- Selection and Cleaning: Select fresh, unweathered rock or mineral samples. Clean the samples to remove any surface contamination.
- Crushing and Powdering: Crush the sample into small chips using a jaw crusher and then powder to a fine grain size (< 200 mesh) in a clean agate or ceramic mill.
- Weighing and Spiking: Accurately weigh an aliquot of the sample powder. For isotope dilution analysis, add a precisely calibrated amount of an isotopic tracer (a "spike") enriched in isotopes like ^{149}Sm and ^{150}Nd. This allows for the precise determination of Sm and Nd concentrations.
- Dissolution: Transfer the spiked powder to a clean Savillex® PFA vial. Add a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids. Seal the vial and place it on a hotplate at ~120°C for several days until the sample is completely dissolved. Evaporate the acids and convert the sample to a chloride form using hydrochloric acid (HCl).

2. Chemical Separation (Ion Exchange Chromatography) The goal is to separate Sm and Nd from the bulk sample matrix and from each other, as isobaric interferences (e.g., ^{144}Sm on ^{144}Nd) must be eliminated.[11][12]

- Primary REE Separation: Load the dissolved sample onto a primary cation exchange column (e.g., using Dowex® AG50W-X8 resin). Elute the major elements with dilute HCl, then collect the Rare Earth Element (REE) fraction using a stronger concentration of HCl.
- Sm-Nd Separation: The collected REE fraction is then passed through a secondary column packed with a resin that has a high affinity for specific REEs (e.g., HDEHP-coated resin). A specific acid (e.g., dilute HCl) is used as an eluent, which separates the REEs from each other. Collect the separate, pure Sm and Nd fractions in clean vials.

3. Mass Spectrometry

- Instrumentation: High-precision isotope ratio measurements are performed using either a Thermal Ionization Mass Spectrometer (TIMS) or a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[5][11] TIMS is the traditional gold standard for Sm-Nd work, known for its high precision and stability.[13][14]

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- Sample Loading (TIMS): Evaporate the purified Nd and Sm fractions. Redissolve the Nd fraction in a dilute acid and load it onto a previously degassed rhenium (Re) filament assembly. A similar procedure is followed for the Sm fraction.

- Analysis: Insert the filament assembly into the mass spectrometer's ion source. Under high vacuum, the filament is heated, causing the sample to ionize. The resulting ion beams are accelerated, separated by mass in a magnetic field, and measured simultaneously in multiple detectors (Faraday cups).

- Measurement and Correction: Measure the ion beams for all relevant isotopes (e.g., ^{143}Nd, ^{144}Nd, ^{145}Nd, ^{146}Nd). The instrument software uses the measured $^{146}Nd/^{144}Nd$ ratio to calculate and apply a correction for instrumental mass fractionation to the $^{143}Nd/^{144}Nd$ ratio. [5] The $^{147}Sm/^{144}Nd$ ratio is determined from the spiked Sm and Nd analyses.

4. Data Analysis: The Isochron Method

- Principle: To determine the age, several co-genetic samples (i.e., different minerals from the same rock or different whole-rock samples from the same igneous body) with varying Sm/Nd ratios are analyzed.

- Plotting: The data are plotted on an isochron diagram with $^{147}Sm/^{144}Nd$ on the x-axis and $^{143}Nd/^{144}Nd$ on the y-axis.[3]

- Age Calculation: If the samples form a closed system since crystallization, the data points will define a straight line (an isochron). The age (t) is calculated from the slope (m) of this line, where m = (eλt - 1). The initial $^{143}Nd/^{144}Nd$ ratio of the system is given by the y-intercept of the isochron.[3]

Visualizations

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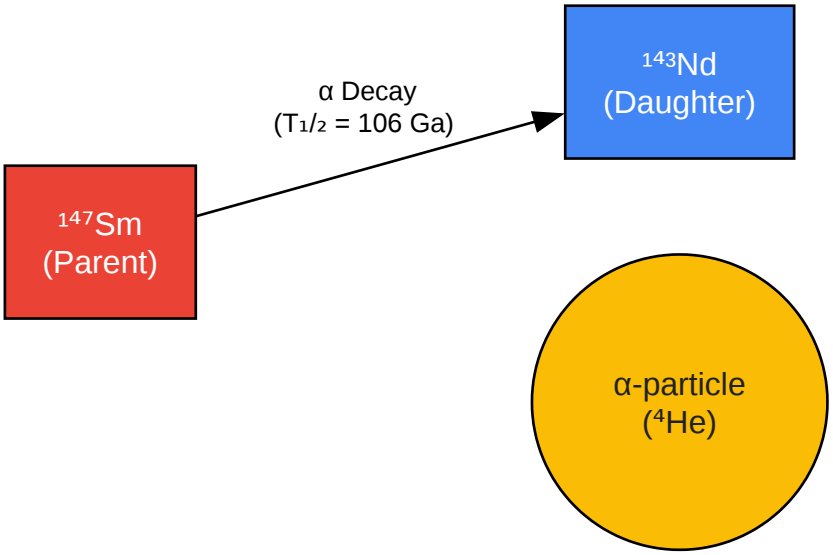

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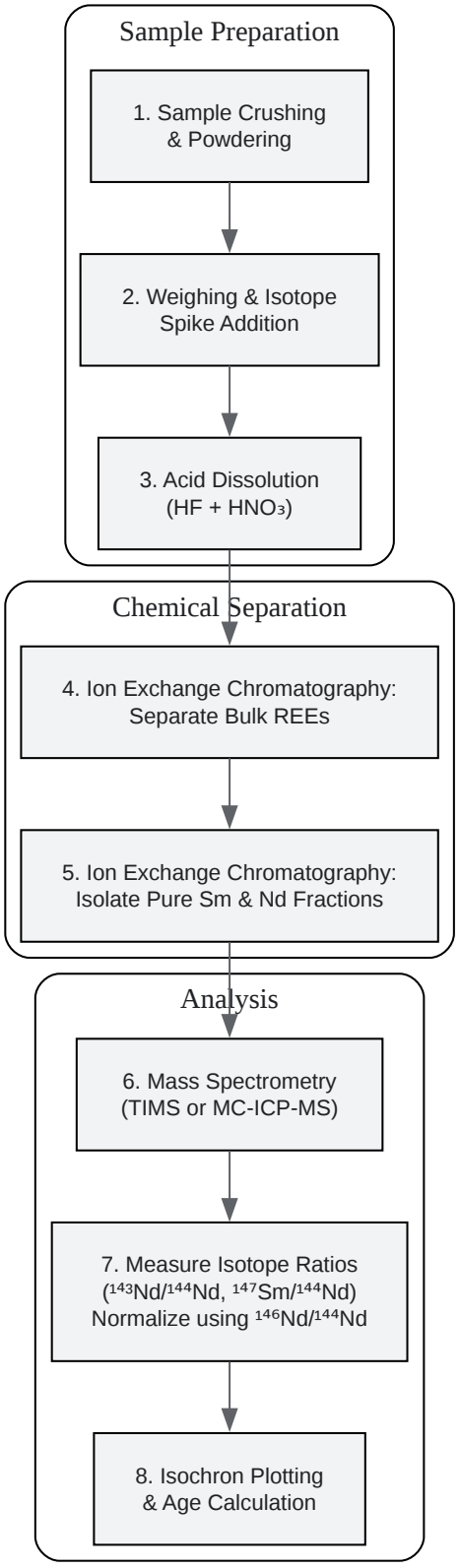

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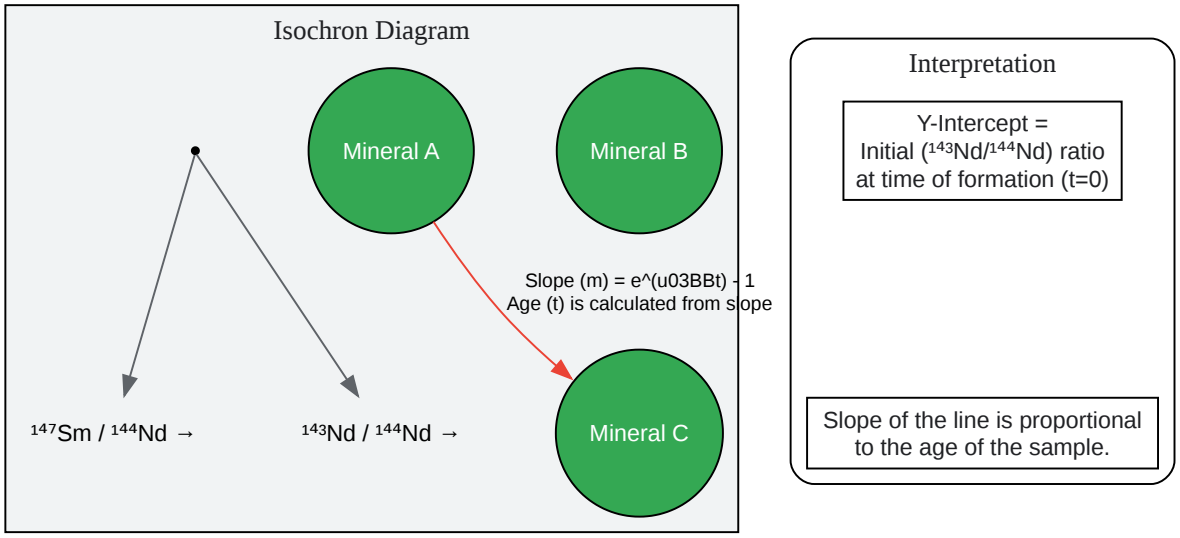

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